

A Structural Showdown: Comparing 1,3-Diaryl-Imidazolium Chlorides for Researchers

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Compound of Interest

Compound Name: *1,3-Bis(4-chlorophenyl)-1H-imidazol-3-ium chloride*

CAS No.: *141556-46-9*

Cat. No.: *B123440*

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In the ever-evolving landscape of chemical research, 1,3-diaryl-imidazolium chlorides have carved a significant niche, serving as versatile precursors to N-heterocyclic carbenes (NHCs) which are pivotal in catalysis and drug development. Their structural nuances, dictated by the nature of the aryl substituents, directly influence their stability, reactivity, and performance in various applications. This guide offers a detailed structural comparison of three distinct 1,3-diaryl-imidazolium chlorides: 1,3-bis(2,6-diisopropylphenyl)imidazolium chloride, 1,3-bis(2,4,6-trimethylphenyl)imidazolium chloride, and 1,3-bis(4-methoxyphenyl)imidazolium chloride, providing researchers with the essential data and protocols to inform their molecular design and experimental endeavors.

Comparative Structural and Spectroscopic Data

The following table summarizes key structural and spectroscopic data for the selected 1,3-diaryl-imidazolium chlorides, facilitating a direct comparison of their fundamental properties.

Parameter	1,3-bis(2,6-diisopropylphenyl)imidazolium chloride	1,3-bis(2,4,6-trimethylphenyl)imidazolium chloride	1,3-bis(4-methoxyphenyl)imidazolium chloride monohydrate
Molecular Formula	C ₂₇ H ₃₇ ClN ₂ [1]	C ₂₁ H ₂₅ ClN ₂ [2]	C ₁₇ H ₁₇ N ₂ O ₂ ⁺ ·Cl ⁻ ·H ₂ O [3][4]
Molecular Weight	425.0 g/mol [1]	340.9 g/mol	334.79 g/mol [3][4]
Appearance	White to light orange powder/crystal	White to light yellow powder/crystal	Colorless crystals
Crystal System	Not explicitly found	Not explicitly found	Monoclinic[3][4]
Space Group	Not explicitly found	Not explicitly found	C2[3]
Unit Cell Parameters	Not explicitly found	Not explicitly found	a = 15.6706(19) Å, b = 9.4198(9) Å, c = 5.4026(4) Å, β = 90.156(1)°[3][4]
Dihedral Angle (Aryl-Imidazolium)	Not explicitly found	Not explicitly found	4.15(3)°[3][4]
¹ H NMR (CDCl ₃ , δ ppm)	Not explicitly found	10.73 (s, 1H, NCHN), 7.70 (s, 2H, Im-H), 7.00 (s, 4H, Ar-H), 2.33 (s, 6H, p-CH ₃), 2.15 (s, 12H, o-CH ₃) [5]	Not explicitly found
¹³ C NMR (CDCl ₃ , δ ppm)	Not explicitly found	141.1, 139.2, 134.1, 130.7, 129.8, 124.8, 21.1, 17.6[5]	Not explicitly found

Experimental Protocols

Detailed methodologies for the synthesis and characterization of these compounds are crucial for reproducibility and further investigation.

Synthesis Protocols

1. Synthesis of 1,3-bis(2,6-diisopropylphenyl)imidazolium chloride[6][7][8]

- Step 1: Synthesis of N,N'-bis(2,6-diisopropylphenyl)-1,4-diazabutadiene. To a solution of 2,6-diisopropylaniline (33.9 mmol) and a catalytic amount of acetic acid (1.18 mmol) in methanol (15 mL) heated to 50°C, a solution of glyoxal (40% aqueous solution, 16.7 mmol) in methanol (15 mL) is added dropwise over 15 minutes. The mixture is stirred at 50°C for 30 minutes and then at room temperature for 10 hours. The resulting yellow precipitate is filtered and dried to yield the diimine.
- Step 2: Cyclization. The diimine (8.5 mmol) and paraformaldehyde (8.5 mmol) are dissolved in ethyl acetate (30 mL) and stirred vigorously at 70°C. A solution of 4M HCl in dioxane is then added, and the reaction mixture is stirred for 2 hours at room temperature. The resulting precipitate is collected by filtration, washed, and dried to afford the final product.

2. Synthesis of 1,3-bis(2,4,6-trimethylphenyl)imidazolium chloride[8][9][10]

- Step 1: Synthesis of N,N'-dimesitylethanediiimine. 2,4,6-Trimethylaniline (74.0 mmol) is dissolved in methanol (40 mL) and cooled to 0°C. A 40% aqueous solution of glyoxal (37.0 mmol) and a few drops of formic acid are added. The solution is warmed to room temperature and stirred for two days. The yellow precipitate is filtered and washed.
- Step 2: Cyclization. The N,N'-dimesitylethanediiimine (27.0 mmol) and paraformaldehyde (27.0 mmol) are suspended in THF (54 mL). A solution of 4M HCl in dioxane (9.45 mL, 37.8 mmol) is added, and the mixture is stirred at 40°C for 2 days. The white precipitate is collected by filtration and washed with THF and diethyl ether.

3. Synthesis of 1,3-bis(4-methoxyphenyl)imidazolidinium chloride monohydrate[4]

The synthesis involves the reaction of 4-methoxyaniline with formaldehyde and glyoxal in ethanol at 273-278 K for 8 hours. The resulting intermediate is then oxidized with phosgene in DMF at 268-273 K.

Characterization Protocols

1. Nuclear Magnetic Resonance (NMR) Spectroscopy[11][12]

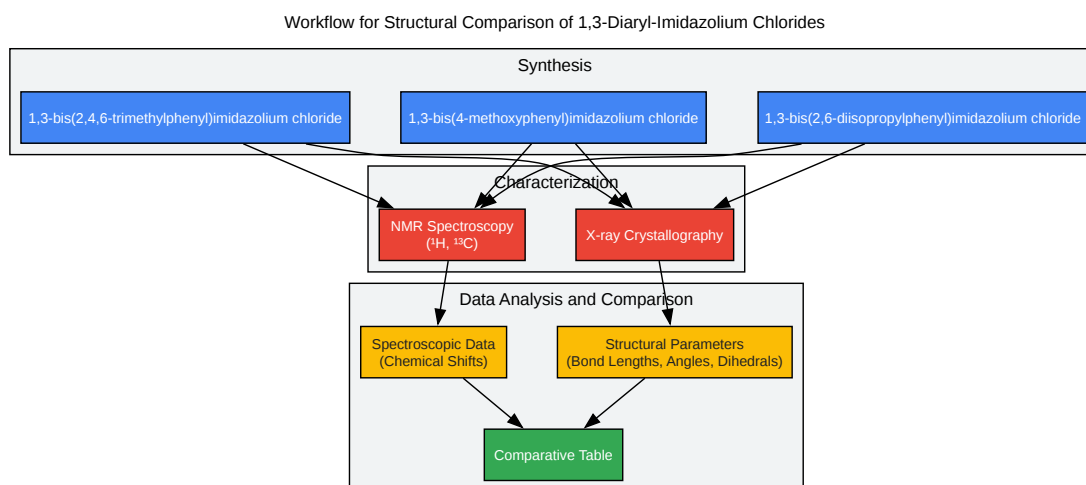
- **Sample Preparation:** Dissolve approximately 5-10 mg of the 1,3-diaryl-imidazolium chloride in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in an NMR tube.
- **^1H NMR Spectroscopy:** Acquire the spectrum on a 400 MHz or higher spectrometer. Typical parameters include a spectral width of -2 to 12 ppm, a sufficient number of scans for a good signal-to-noise ratio, and a relaxation delay of 1-2 seconds.
- **^{13}C NMR Spectroscopy:** Acquire the spectrum on the same instrument. Typical parameters include a spectral width of 0 to 160 ppm, a larger number of scans, and often proton decoupling to simplify the spectrum.

2. Single-Crystal X-ray Diffraction[3][4][13]

- **Crystal Growth:** Grow single crystals suitable for X-ray diffraction by slow evaporation of a saturated solution of the compound in an appropriate solvent (e.g., acetone, ethanol/water).
- **Data Collection:** Mount a suitable crystal on a diffractometer equipped with a CCD area detector and a monochromatic X-ray source (e.g., $\text{Mo K}\alpha$, $\lambda = 0.71073 \text{ \AA}$). Collect diffraction data at a controlled temperature (e.g., 298 K) using ω and ϕ scans.
- **Structure Solution and Refinement:** Process the collected data using appropriate software (e.g., SAINT for data reduction). Solve the structure by direct methods and refine by full-matrix least-squares on F^2 using software packages like SHELXS and SHELXL. Position hydrogen atoms geometrically and refine them using a riding model.

Visualization of the Comparative Workflow

The following diagram illustrates the logical workflow for the structural comparison of the different 1,3-diaryl-imidazolium chlorides.



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Caption: Workflow for the synthesis, characterization, and comparative analysis of 1,3-diaryl-imidazolium chlorides.

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